

Physical properties of 5-Bromovaleronitrile (boiling point, density)

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Compound of Interest

Compound Name: 5-Bromovaleronitrile

Cat. No.: B1265816

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Technical Guide: Physical Properties of 5-Bromovaleronitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **5-Bromovaleronitrile** (CAS No: 5414-21-1), a versatile intermediate in organic synthesis. The data presented herein is crucial for reaction design, process scale-up, and safety assessments in a laboratory and industrial setting.

Core Physical Properties

The accurate determination of physical properties such as boiling point and density is fundamental to the handling, purification, and application of **5-Bromovaleronitrile** in synthetic chemistry.

Data Presentation

The following table summarizes the reported physical properties of **5-Bromovaleronitrile**.

Property	Value	Conditions
Boiling Point	110-111 °C	at 11-12 mmHg (Torr)
118-121 °C	at 13 mmHg (Torr)[1]	
Density	1.388 g/mL	at 25 °C[2][3]
1.3989 g/cm ³	at 20 °C[4]	
1.40 g/mL	at 20 °C	
Molecular Formula	C ₅ H ₈ BrN	
Molecular Weight	162.03 g/mol	[2][4][5]

Experimental Protocols

While specific experimental data for the determination of these properties for **5-Bromovaleronitrile** are not publicly detailed, the following represents standard and rigorous methodologies for obtaining such data for a liquid compound.

Determination of Boiling Point under Reduced Pressure

Given that **5-Bromovaleronitrile** has a relatively high boiling point at atmospheric pressure, which can lead to decomposition, its boiling point is typically determined under reduced pressure (vacuum distillation).

Principle: The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. By reducing the external pressure, the boiling point is lowered.

Apparatus:

- Distillation flask (round-bottom flask)
- Claisen adapter
- Thermometer and adapter
- Condenser (Liebig or similar)

- Receiving flask
- Vacuum source (e.g., vacuum pump)
- Manometer
- Heating mantle with a stirrer
- Boiling chips or a magnetic stir bar

Procedure:

- A sample of **5-Bromovaleronitrile** (e.g., 5-10 mL) is placed in the distillation flask along with boiling chips or a magnetic stir bar to ensure smooth boiling.
- The distillation apparatus is assembled, ensuring all joints are properly sealed. The thermometer bulb should be positioned so that its top is level with the bottom of the side arm leading to the condenser.
- The system is connected to a vacuum source, and the pressure is carefully reduced to the desired level (e.g., 11-12 mmHg) as measured by the manometer.
- The liquid is gently heated using a heating mantle.
- The temperature is recorded when the liquid is boiling, and a steady stream of condensate is observed on the thermometer bulb and dripping into the condenser. This stable temperature is the boiling point at the recorded pressure.

Determination of Density using a Pycnometer

A pycnometer is a flask with a specific, accurately known volume, used for the precise measurement of the density of a liquid.^[2]

Principle: Density is calculated from the mass of the liquid that completely fills the known volume of the pycnometer at a specific temperature.

Apparatus:

- Pycnometer (e.g., 10 mL or 25 mL)
- Analytical balance (accurate to ± 0.0001 g)
- Constant temperature water bath
- Thermometer

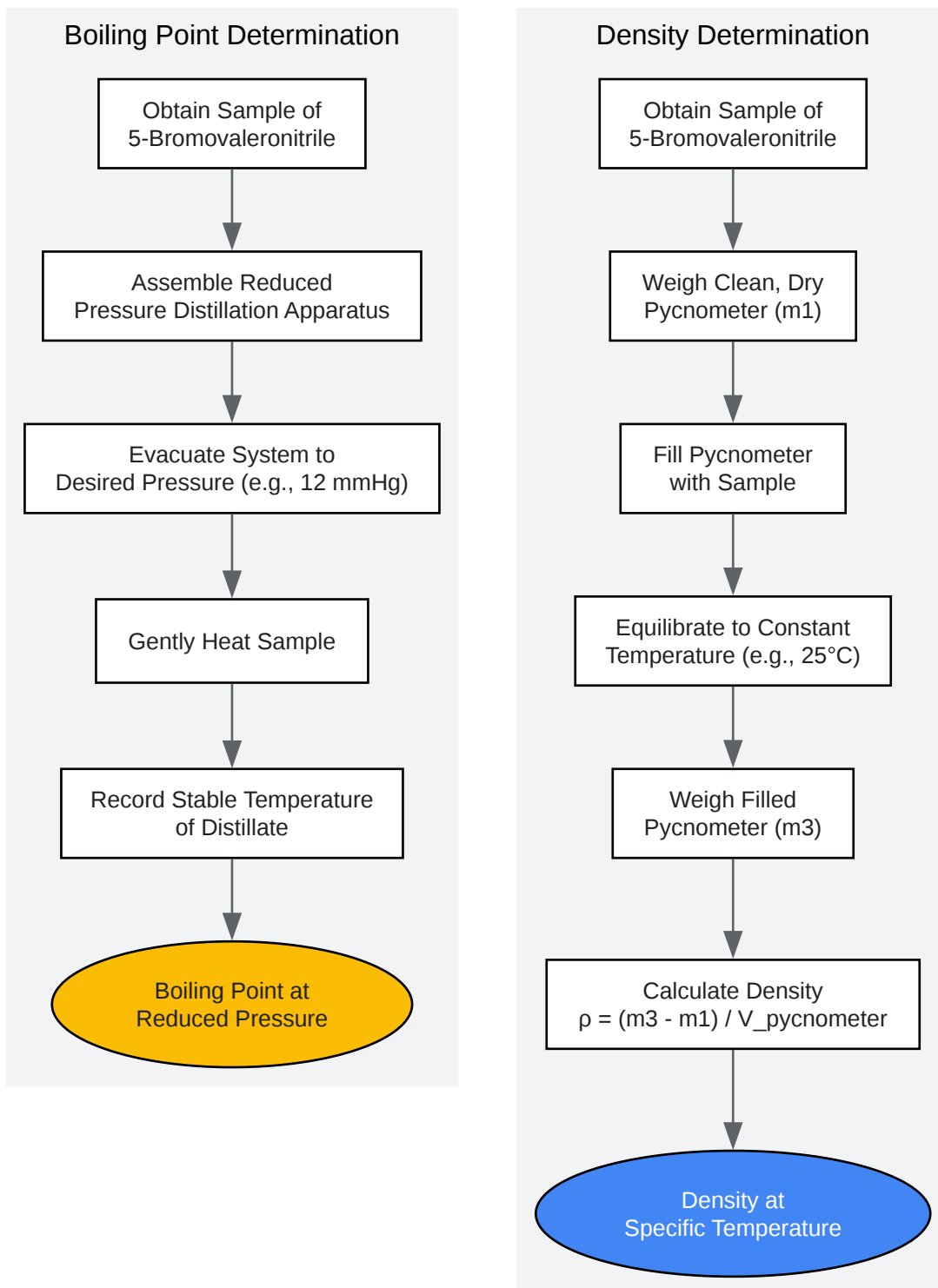
Procedure:

- The empty, clean, and dry pycnometer is weighed on an analytical balance (mass m_1).
- The pycnometer is filled with distilled water and placed in a constant temperature water bath (e.g., 25.0 °C) until it reaches thermal equilibrium.^[2] The volume is adjusted precisely, the exterior is dried, and it is weighed again (mass m_2). The volume of the pycnometer (V) can be calculated using the known density of water at that temperature.
- The pycnometer is emptied, thoroughly dried, and then filled with **5-Bromovaleronitrile**.
- The filled pycnometer is again brought to the constant temperature in the water bath, the volume is adjusted, the exterior is dried, and it is weighed (mass m_3).
- The density of **5-Bromovaleronitrile** (ρ) at the specified temperature is calculated using the formula: $\rho = (m_3 - m_1) / V$

Logical Workflow Diagram

The following diagram illustrates the logical workflow for the experimental determination of the physical properties of **5-Bromovaleronitrile**.

Workflow for Physical Property Determination of 5-Bromovaleronitrile

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